

Thermal Stability and Decomposition of 3-(Bromomethyl)phenol: A Technical Guide

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Compound of Interest

Compound Name: 3-(Bromomethyl)phenol

Cat. No.: B1282558

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Disclaimer: This document provides a comprehensive overview of the known properties and a scientifically guided projection of the thermal behavior of **3-(Bromomethyl)phenol**. As of the latest literature review, specific experimental data from Thermogravimetric Analysis (TGA) or Differential Scanning Calorimetry (DSC) for this compound is not publicly available. The experimental protocols and potential decomposition pathways described herein are based on established methodologies for similar organic compounds and data from analogous substituted phenols.

Introduction

3-(Bromomethyl)phenol is a bifunctional organic compound featuring a phenol and a bromomethyl group attached to a benzene ring. This substitution pattern makes it a valuable intermediate in the synthesis of various pharmaceuticals and other fine chemicals. An understanding of its thermal stability and decomposition characteristics is critical for ensuring safe handling, storage, and processing, as well as for predicting its behavior in various chemical reactions at elevated temperatures. This guide provides a summary of its known physical properties and a detailed outline of the experimental procedures used to evaluate thermal stability, alongside a discussion of its likely decomposition pathways based on the behavior of related molecules.

Physicochemical Properties

A summary of the key physical and chemical properties of **3-(Bromomethyl)phenol** is presented in Table 1. These properties are essential for its handling and in the design of

experimental procedures.

Table 1: Physicochemical Properties of **3-(Bromomethyl)phenol**

Property	Value	Reference(s)
CAS Number	74597-04-9	[1][2]
Molecular Formula	C ₇ H ₇ BrO	[1][2]
Molecular Weight	187.03 g/mol	[1][2]
Appearance	White to off-white solid	[3]
Boiling Point	272.1 ± 15.0 °C at 760 mmHg	[2][4]
Density	1.6 ± 0.1 g/cm ³	[4]
Flash Point	118.3 ± 20.4 °C	[2]
pKa	9.55 ± 0.10 (Predicted)	[3]

Thermal Stability and Decomposition Analysis

The thermal stability of a compound is typically investigated using techniques such as Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC). While specific data for **3-(Bromomethyl)phenol** is unavailable, this section details the standard experimental protocols for these analyses and discusses the expected thermal behavior based on related compounds.

Predicted Thermal Behavior

Based on its structure, **3-(Bromomethyl)phenol** is expected to be stable at ambient temperatures but will decompose at elevated temperatures. Safety data sheets indicate that thermal decomposition can lead to the release of irritating gases and vapors.[5] Hazardous combustion products are expected to include carbon oxides (CO, CO₂) and hydrogen bromide (HBr).[6][7]

The presence of the bromomethyl group may lead to dehydrobromination and subsequent polymerization or rearrangement reactions at higher temperatures. The phenolic hydroxyl

group can also influence the decomposition pathway.

Placeholder for Quantitative Thermal Analysis Data

The following tables are provided as templates for the presentation of quantitative data that would be obtained from TGA and DSC experiments.

Table 2: Illustrative TGA Data for a Substituted Phenol

Parameter	Value
Onset Decomposition Temperature (T_{onset})	Data not available
Temperature at 5% Mass Loss ($T_{5\%}$)	Data not available
Temperature at 10% Mass Loss ($T_{10\%}$)	Data not available
Temperature at Maximum Decomposition Rate (T_{max})	Data not available
Residual Mass at 800 °C	Data not available
Atmosphere	e.g., Nitrogen, Air
Heating Rate	e.g., 10 °C/min

Table 3: Illustrative DSC Data for a Substituted Phenol

Parameter	Value
Melting Point (T_{m})	Data not available
Enthalpy of Fusion (ΔH_{f})	Data not available
Decomposition Exotherm Peak Temperature	Data not available
Enthalpy of Decomposition (ΔH_{d})	Data not available
Atmosphere	e.g., Nitrogen, Air
Heating Rate	e.g., 10 °C/min

Experimental Protocols

The following are detailed methodologies for the thermal analysis of a solid organic compound like **3-(Bromomethyl)phenol**.

Thermogravimetric Analysis (TGA)

Objective: To determine the thermal stability and decomposition profile of the compound by measuring mass loss as a function of temperature.

Instrumentation: A standard thermogravimetric analyzer.[\[8\]](#)[\[9\]](#)

Methodology:

- **Sample Preparation:** A small amount of the sample (typically 5-10 mg) is accurately weighed into a ceramic or platinum TGA pan.
- **Instrument Setup:** The TGA is purged with an inert gas (e.g., nitrogen) or a reactive gas (e.g., air) at a constant flow rate (e.g., 20-50 mL/min).
- **Thermal Program:** The sample is heated from ambient temperature (e.g., 25 °C) to a final temperature (e.g., 800 °C) at a constant heating rate (e.g., 10 °C/min).
- **Data Collection:** The mass of the sample is continuously monitored and recorded as a function of temperature and time.
- **Data Analysis:** The resulting TGA curve (mass vs. temperature) is analyzed to determine key parameters such as the onset temperature of decomposition and the percentage of mass loss at different stages. The first derivative of the TGA curve (DTG) can be used to identify the temperatures of maximum decomposition rates.[\[8\]](#)

Differential Scanning Calorimetry (DSC)

Objective: To measure the heat flow associated with thermal transitions in the compound as a function of temperature.

Instrumentation: A differential scanning calorimeter.[\[9\]](#)[\[10\]](#)

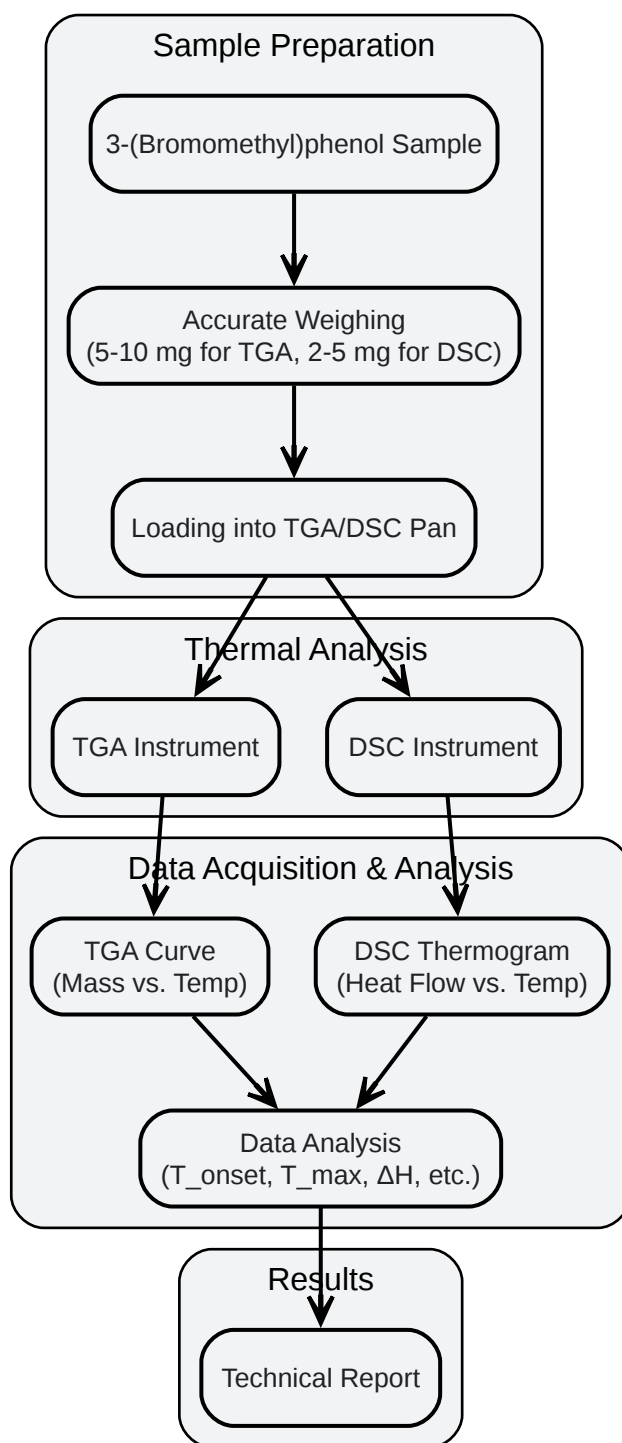
Methodology:

- **Sample Preparation:** A small amount of the sample (typically 2-5 mg) is accurately weighed into an aluminum or copper DSC pan, which is then hermetically sealed.
- **Instrument Setup:** An empty, sealed pan is used as a reference. The DSC cell is purged with an inert gas (e.g., nitrogen) at a constant flow rate.
- **Thermal Program:** The sample and reference are subjected to a controlled temperature program, typically a linear heating ramp (e.g., 10 °C/min) over a desired temperature range.
- **Data Collection:** The differential heat flow between the sample and the reference is measured and recorded as a function of temperature.
- **Data Analysis:** The resulting DSC thermogram is analyzed to identify endothermic events (e.g., melting) and exothermic events (e.g., decomposition), and to quantify the enthalpy changes associated with these transitions.[\[10\]](#)

Visualizations

Experimental Workflow

The following diagram illustrates a typical workflow for the thermal analysis of a chemical compound.

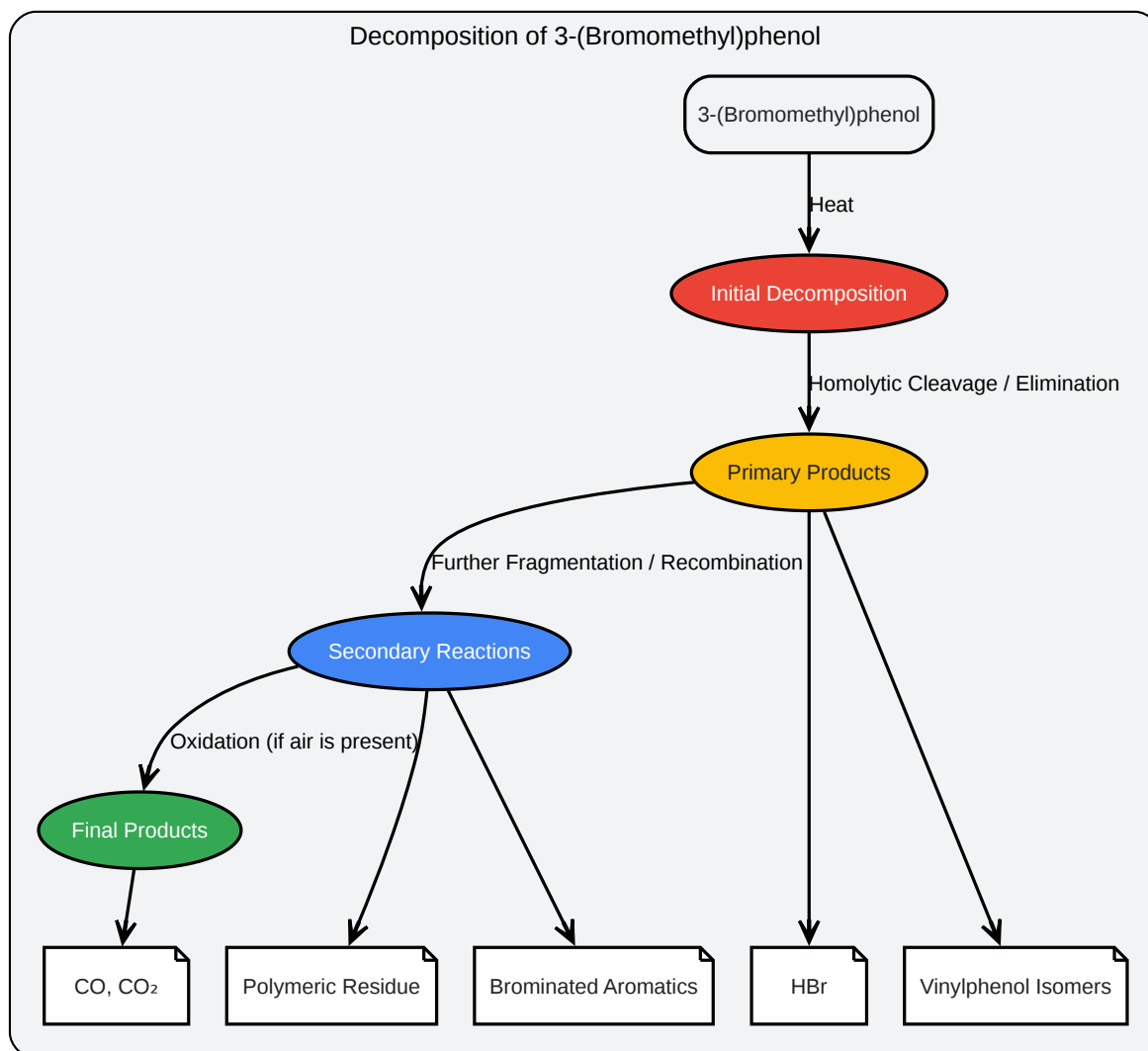


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Caption: A generalized workflow for thermal analysis experiments.

Plausible Decomposition Pathway

The thermal decomposition of **3-(Bromomethyl)phenol** is likely to proceed through a series of complex reactions. A plausible, simplified pathway based on the pyrolysis of related brominated and phenolic compounds is depicted below.^{[11][12]}



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Caption: A hypothesized decomposition pathway for **3-(Bromomethyl)phenol**.

Conclusion

While specific experimental data on the thermal stability and decomposition of **3-(Bromomethyl)phenol** is currently lacking in public literature, this guide provides a framework for its evaluation. The compound's known physical properties and the general behavior of related brominated phenols suggest that it will decompose at elevated temperatures to produce hazardous substances, including hydrogen bromide and carbon oxides. The provided experimental protocols for TGA and DSC offer a standardized approach for obtaining the necessary quantitative data to ensure the safe handling and application of this important chemical intermediate. Further experimental investigation is highly recommended to fully characterize its thermal properties.

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